

Propargyl-PEG1-SS-PEG1-Propargyl: A Technical Guide to a Cleavable Bifunctional Linker

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Compound of Interest

Compound Name: *Propargyl-PEG1-SS-PEG1-Propargyl*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the structure, properties, and applications of **Propargyl-PEG1-SS-PEG1-Propargyl**, a homobifunctional and cleavable linker. This molecule is of significant interest in the fields of bioconjugation, drug delivery, and diagnostics, particularly in the development of Antibody-Drug Conjugates (ADCs).

Core Structure and Functional Properties

Propargyl-PEG1-SS-PEG1-Propargyl is a symmetric molecule featuring two terminal propargyl groups, two single polyethylene glycol (PEG1) units, and a central disulfide (-S-S-) bond.^{[1][2]} This unique architecture imparts several key functionalities:

- **Homobifunctionality:** The identical terminal propargyl groups allow for the simultaneous or sequential conjugation of two azide-containing molecules.^[2]
- **Click Chemistry Reactivity:** The propargyl (alkyne) moieties are designed for highly efficient and specific copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions, forming stable triazole linkages.^{[3][4]}
- **Cleavable Disulfide Bond:** The central disulfide bond is stable under physiological conditions but can be readily cleaved in the presence of reducing agents such as dithiothreitol (DTT),

tris(2-carboxyethyl)phosphine (TCEP), or intracellular glutathione.[4][5] This feature is crucial for the controlled release of conjugated payloads.

- PEG Spacers: The short PEG1 units enhance the hydrophilicity and solubility of the linker and its conjugates, while providing a flexible spacer arm.[1]

Chemical Structure

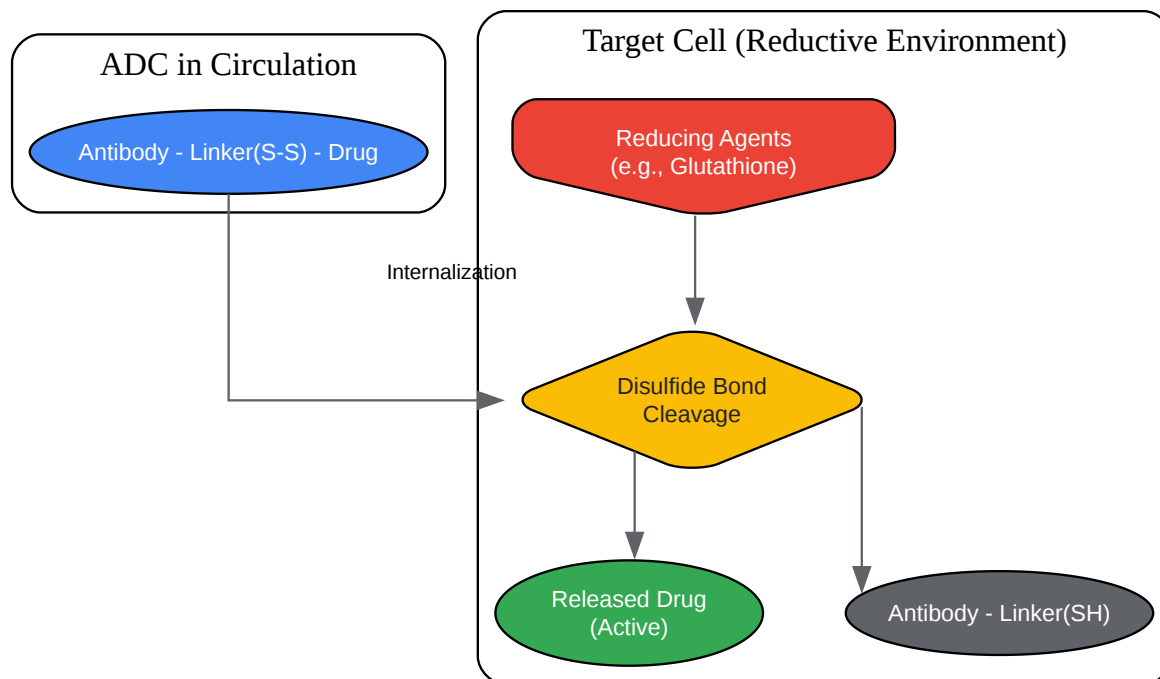
Systematic Name: 1,2-bis(2-(prop-2-yn-1-yloxy)ethyl)disulfane[1]

Molecular Formula: $C_{10}H_{14}O_2S_2$ [1]

Structure:

Caption: Workflow for ADC synthesis using **Propargyl-PEG1-SS-PEG1-Propargyl**.

Reductive Cleavage of the Disulfide Bond



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Caption: Mechanism of disulfide bond cleavage and drug release.

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References

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